

Essential Safety and Operational Guidance for Handling 2-Hydroxydibenzofuran

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Compound of Interest

Compound Name: **2-Hydroxydibenzofuran**

Cat. No.: **B1202526**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **2-Hydroxydibenzofuran**. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxydibenzofuran is classified as a hazardous chemical that can cause skin, eye, and respiratory irritation.^[1] It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Hazard Class	GHS Classification	Recommended PPE
Skin Irritation	H315: Causes skin irritation ^[1]	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, or chemical-resistant clothing. ^{[2][3][4]}
Eye Irritation	H319: Causes serious eye irritation ^[1]	Safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[2][3][5]}
Respiratory Irritation	H335: May cause respiratory irritation ^[1]	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation occurs. ^{[2][3]}

Operational Plan for Safe Handling

A systematic approach to handling **2-Hydroxydibenzofuran** is essential to minimize risk.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.^[5]
- Work in a well-ventilated area, preferably within a chemical fume hood.^[3]
- Before handling, don all required PPE as specified in the table above.

2. Handling and Dispensing:

- Avoid the formation of dust.^[3]
- Do not get the chemical in the eyes, on the skin, or on clothing.^[3]
- Wash hands and any exposed skin thoroughly after handling.^{[3][5]}

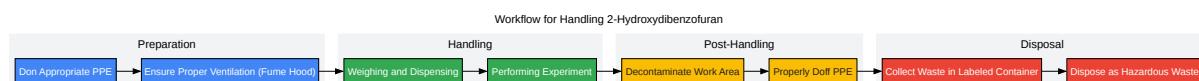
- Keep the container tightly closed when not in use.[2]

3. Spill Management:

- In case of a spill, sweep up the material and place it into a suitable, closed container for disposal.[3]
- Use an inert absorbent material for cleaning up spills.[2]

4. First Aid Measures:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[3][5]
- Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[3]
- Inhalation: Move to fresh air. If breathing is difficult, give artificial respiration and seek medical attention.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention.[2][3]



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Caption: Workflow for the safe handling and disposal of **2-Hydroxydibenzofuran**.

Disposal Plan

All waste containing **2-Hydroxydibenzofuran**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of contents/container to an approved waste disposal plant.[3]
Contaminated Materials (PPE, absorbent)	Collect in a suitable, closed container and dispose of as hazardous waste.[3]

Key Disposal Guidelines:

- Do not let the chemical enter the environment.[5]
- Waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.
- Entrust disposal to a licensed waste disposal company.

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